

LC-MS/MS method for quantification of Silthiofam and its metabolites

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Compound of Interest

Compound Name: *Silthiofam-des(trimethylsilyl)*

CAS No.: 1789818-21-8

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An Application Note and Protocol for the Quantification of Silthiofam and its Metabolites using LC-MS/MS

Introduction

Silthiofam is a thiophene carboxamide fungicide used primarily as a seed treatment for cereals like wheat and barley to control soil-borne "take-all" disease, which is caused by the fungus *Gaeumannomyces graminis*.^{[1][2]} As with any agricultural chemical, monitoring its presence and the transformation of its metabolites in environmental matrices such as soil, water, and plant tissues is crucial for ensuring food safety, assessing environmental fate, and complying with regulatory standards.^[3]

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the analytical method of choice for this task due to its high sensitivity, selectivity, and robustness, especially when dealing with complex sample matrices.^{[4][5][6]} This technique allows for the precise quantification of the parent compound, Silthiofam, and its major degradation products at trace levels.

This application note provides a comprehensive and detailed protocol for the simultaneous quantification of Silthiofam and its key environmental metabolites using LC-MS/MS. The methodology covers sample preparation from various matrices, chromatographic separation, and mass spectrometric detection, along with guidelines for method validation to ensure data integrity and reliability.

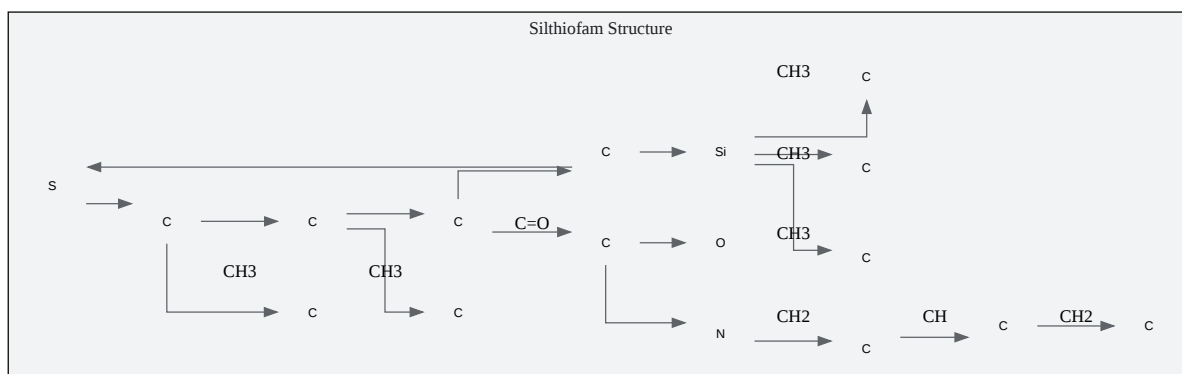
Analyte Information

Silthiofam and its metabolites are organosilicon compounds belonging to the thiophene family. [2] The primary metabolites are formed through environmental or biological degradation processes.[2][7] Accurate quantification requires certified reference standards for both the parent compound and its metabolites, which are available from suppliers like LGC Standards and MilliporeSigma.[8][9]

Table 1: Physicochemical Properties of Silthiofam and its Metabolites

Compound Name	Chemical Structure	Molecular Formula	Molecular Weight (g/mol)
Silthiofam	<chem>Cc1sc(c(C(=O)NCC=C)C)c1C(C)C</chem>	C ₁₃ H ₂₁ NOSSi	267.46
4,5-dimethyl-2-(trimethylsilyl)thiophene-3-carboxamide	<chem>O=C(N)c1c(C)c(C)sc1(C)C</chem>	C ₁₀ H ₁₇ NOSSi	227.39
N-allyl-4,5-dimethylthiophene-3-carboxamide	<chem>Cc1sc(c(C)c1C(=O)NCC=C)C</chem>	C ₁₀ H ₁₃ NOS	195.28
4-(allylcarbamoyl)-3-methyl-5-(trimethylsilyl)thiophene-2-carboxylic acid	<chem>O=C(O)c1sc((C)C)c(C(=O)NCC=C)c1C</chem>	C ₁₄ H ₂₁ NO ₃ SSi	327.47

Note: Structures are represented as SMILES strings. Metabolite data is based on known transformation products.[2][7]



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Caption: Chemical structure of Silthiofam.

Experimental Protocol

Materials and Reagents

- Standards: Certified analytical standards of Silthiofam and its metabolites.[3]
- Solvents: LC-MS grade acetonitrile, methanol, and water.
- Reagents: Formic acid (≥98%), ammonium acetate.
- Extraction Salts/Sorbents: Anhydrous magnesium sulfate (MgSO₄), sodium chloride (NaCl), PSA (primary secondary amine), C18, and graphitized carbon black (GCB).
- SPE Cartridges: C18 cartridges (e.g., 500 mg, 6 mL) for water samples.

- Labware: Volumetric flasks, autosampler vials, centrifuge tubes, syringes, and 0.22 μm filters.

Sample Preparation

The goal of sample preparation is to efficiently extract the target analytes from the matrix and remove interfering components that can cause matrix effects, such as ion suppression or enhancement.[\[10\]](#)[\[11\]](#)

- Pre-treatment: Air-dry soil samples at room temperature (25-35°C) until a constant weight is achieved.[\[12\]](#) Sieve the dried soil through a 2 mm mesh to remove large debris.[\[13\]](#)
- Extraction (QuEChERS Method):
 - Weigh 10 g of the homogenized soil into a 50 mL centrifuge tube.
 - Add 10 mL of water and vortex for 1 minute to create a slurry.
 - Add 10 mL of acetonitrile and vortex vigorously for 1 minute.
 - Add a QuEChERS salt packet (e.g., 4 g MgSO_4 , 1 g NaCl) and immediately shake for 1 minute.
 - Centrifuge at 4000 rpm for 5 minutes.
- Cleanup (Dispersive SPE):
 - Transfer 1 mL of the supernatant (acetonitrile layer) into a 2 mL microcentrifuge tube containing d-SPE sorbent (e.g., 150 mg MgSO_4 , 50 mg PSA, 50 mg C18).
 - Vortex for 30 seconds and then centrifuge at 10,000 rpm for 2 minutes.
- Final Preparation:
 - Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.

- Pre-treatment: Filter water samples through a 0.45 μm glass fiber filter to remove suspended solids.[14]
- Solid-Phase Extraction (SPE):
 - Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
 - Load 100 mL of the water sample onto the cartridge at a flow rate of approximately 5 mL/min.
 - Wash the cartridge with 5 mL of water to remove polar interferences.
 - Dry the cartridge under a vacuum for 10 minutes.
 - Elute the analytes with 2 x 4 mL of acetonitrile into a collection tube.
- Final Preparation:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of the initial mobile phase (e.g., 90:10 water:acetonitrile with 0.1% formic acid).
 - Vortex and transfer to an autosampler vial.
- Pre-treatment: Homogenize the plant material using a high-speed blender or mill to achieve a fine powder.[13]
- Extraction (QuEChERS Method):
 - Weigh 5 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of water and let it hydrate for 30 minutes.
 - Follow the extraction and cleanup steps as described in Protocol 2.1 (Soil Samples). Use d-SPE sorbent containing GCB if pigments like chlorophyll are present.

LC-MS/MS Analysis

The following parameters provide a starting point and should be optimized for the specific instrumentation used.

Table 2: Suggested Liquid Chromatography (LC) Parameters

Parameter	Condition	Rationale
Column	C18 Reversed-Phase (e.g., 100 x 2.1 mm, 1.8 µm)	Provides good retention and separation for moderately nonpolar compounds like Silthiofam.
Mobile Phase A	Water with 0.1% Formic Acid	Acidification promotes better peak shape and ionization efficiency in positive ESI mode.
Mobile Phase B	Acetonitrile with 0.1% Formic Acid	Common organic solvent for reversed-phase chromatography.
Gradient	10% B to 95% B over 8 min, hold for 2 min, re-equilibrate	A gradient is necessary to elute analytes with varying polarities.
Flow Rate	0.3 mL/min	Typical for a 2.1 mm ID column, balancing analysis time and efficiency.
Injection Volume	5 µL	A small volume minimizes potential matrix effects and column overload.
Column Temp.	40°C	Improves peak shape and reduces viscosity.

Table 3: Suggested Tandem Mass Spectrometry (MS/MS) Parameters

Parameter	Condition	Rationale
Ionization Mode	Electrospray Ionization (ESI), Positive	Silthiofam and its metabolites contain nitrogen atoms that are readily protonated.
Scan Type	Multiple Reaction Monitoring (MRM)	Ensures high selectivity and sensitivity by monitoring specific precursor-to-product ion transitions. [15]
Spray Voltage	+4000 V	Optimized for efficient ion generation.
Source Temp.	350°C	Facilitates desolvation of the ESI droplets.
Collision Gas	Argon at 1.5 mTorr	Standard collision gas for fragmentation in the collision cell.
Dwell Time	50 ms	Balances the number of data points across a peak with the cycle time.

Table 4: Example MRM Transitions for Silthiofam and Metabolites

Compound	Precursor Ion [M+H] ⁺ (m/z)	Product Ion (m/z)	Collision Energy (eV)	Use
Silthiofam	268.1	196.1	15	Quantifier
141.1	25	Qualifier		
Metabolite 1	228.1	156.1	15	Quantifier
(4,5-dimethyl-2-(trimethylsilyl)thiophene-3-carboxamide)	73.1	20	Qualifier	
Metabolite 2	196.1	154.1	15	Quantifier
(N-allyl-4,5-dimethylthiophene-3-carboxamide)	97.1	25	Qualifier	
Metabolite 3	328.1	256.1	18	Quantifier
(4-(allylcarbamoyl)-3-methyl-5-(trimethylsilyl)thiophene-2-carboxylic acid)	196.1	28	Qualifier	

Note: These transitions are predictive and must be empirically optimized on the specific mass spectrometer being used.

Caption: General workflow for Silthiofam analysis.

Method Validation and Data Analysis

A robust analytical method requires thorough validation to demonstrate its suitability for the intended purpose.[\[16\]](#)[\[17\]](#)

Calibration and Quantification

Quantification should be performed using a calibration curve generated from standards prepared in a blank matrix extract (matrix-matched calibration) to compensate for matrix effects.[4][18] The calibration curve should consist of at least five concentration levels bracketing the expected sample concentrations. The use of a stable isotope-labeled internal standard, if available, is the most effective way to correct for matrix effects and variations in extraction recovery.[5]

Performance Characteristics

The method should be validated according to recognized guidelines (e.g., SANTE/11813/2017) by assessing the following parameters:

Table 5: Method Validation Parameters and Typical Acceptance Criteria

Parameter	Definition	Acceptance Criteria
Linearity	The ability to elicit test results that are directly proportional to the concentration of the analyte.	Correlation coefficient (r^2) > 0.99
Limit of Quantification (LOQ)	The lowest concentration of an analyte that can be reliably quantified with acceptable precision and accuracy.	Signal-to-noise ratio ≥ 10 ; lowest validated spike level.
Accuracy (Recovery)	The closeness of the mean test result to the true value.	70-120% average recovery
Precision (RSD)	The closeness of agreement between a series of measurements.	Repeatability (RSD_r) $\leq 20\%$
Specificity	The ability to assess unequivocally the analyte in the presence of components that may be expected to be present.	Correct ion ratio (qualifier/quantifier), retention time within ± 0.1 min of standard.

Conclusion

The LC-MS/MS method detailed in this application note provides a selective, sensitive, and reliable approach for the quantification of Silthiofam and its primary metabolites in diverse environmental and agricultural matrices. The combination of a streamlined QuEChERS or SPE sample preparation protocol with the specificity of tandem mass spectrometry allows for high-throughput analysis suitable for both research and routine monitoring. Proper method validation, particularly addressing matrix effects, is essential to ensure the generation of high-quality, defensible data.

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